

An In-depth Technical Guide to 2,6-Dimethylbenzenethiol: Safety, Handling, and MSDS

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Compound of Interest

Compound Name: 2,6-Dimethylbenzenethiol

Cat. No.: B089409

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and material safety data for **2,6-Dimethylbenzenethiol** (CAS No. 118-72-9). The information is intended to equip researchers, scientists, and professionals in drug development with the necessary knowledge to handle this chemical safely in a laboratory and manufacturing environment.

Chemical Identification and Physical Properties

2,6-Dimethylbenzenethiol, also known as 2,6-dimethylthiophenol or 2,6-xylenethiol, is an aromatic thiol compound.^[1] It is characterized by a benzene ring substituted with two methyl groups and a thiol functional group.^[1] This compound typically appears as a colorless to pale yellow liquid with a strong, unpleasant odor.^[1]

Table 1: Physical and Chemical Properties of **2,6-Dimethylbenzenethiol**

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₀ S	[1][2]
Molecular Weight	138.23 g/mol	[3][4]
CAS Number	118-72-9	[2][4]
EC Number	204-272-3	
Appearance	Colorless to pale yellow liquid	[1]
Odor	Strong, unpleasant	[1][5]
Density	1.038 g/mL at 25 °C	
Boiling Point	122 °C at 50 mmHg	
Flash Point	86 °C (186.8 °F) - closed cup	
Refractive Index	n _{20/D} 1.5749	
Solubility	Slightly soluble in water, more soluble in organic solvents.	[1]

Hazard Identification and Classification

2,6-Dimethylbenzenethiol is classified as a hazardous substance. The following table summarizes its GHS classification.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Source:[2][3]

Pictogram:

GHS07: Exclamation Mark

Signal Word: Warning[2]

Toxicological Information

The primary routes of exposure are inhalation, skin contact, and eye contact. While comprehensive toxicological data is not available in the provided search results, an acute oral toxicity value has been identified.

Table 3: Acute Toxicity Data

Route	Species	Value	Source
Oral	Rat	LD50: 3150 mg/kg	[6]

The Joint FAO/WHO Expert Committee on Food Additives (JECFA) evaluated **2,6-Dimethylbenzenethiol** in 1999 and concluded that there is "No safety concern at current levels of intake when used as a flavouring agent." [3] However, this evaluation is in the context of food flavoring and does not detract from the handling hazards in a laboratory setting.

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risk of exposure and ensure a safe working environment.

Handling

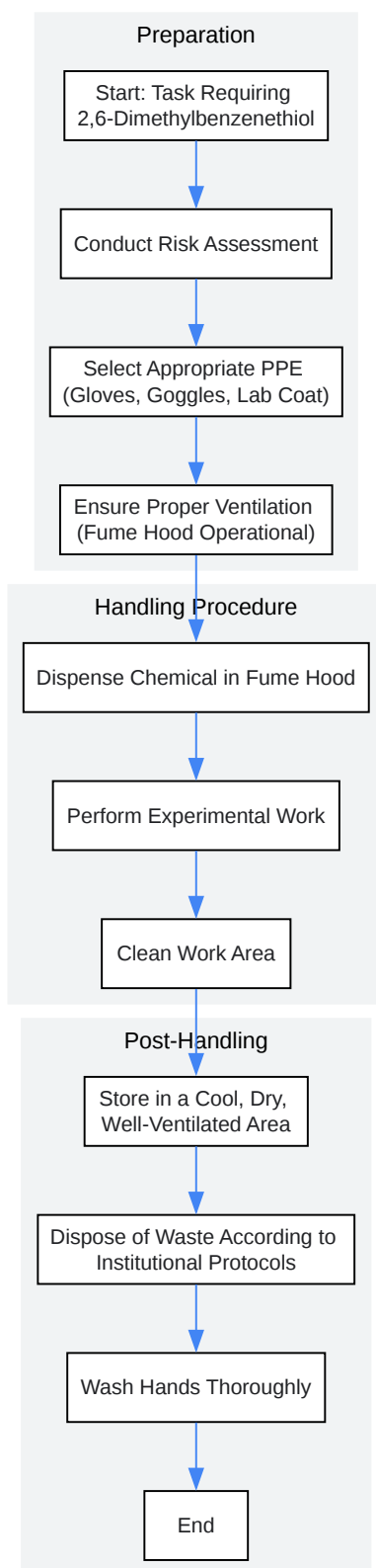
- Ventilation: Use only in well-ventilated areas.[2] Local exhaust ventilation is recommended to control airborne concentrations.
- Personal Protective Equipment (PPE): A comprehensive PPE program is essential. See Section 5 for details.

- Hygiene: Wash hands thoroughly after handling.^[2] Do not eat, drink, or smoke in work areas.^[2] Contaminated clothing should be removed and washed before reuse.
- Fire and Explosion Prevention: Keep away from heat, sparks, open flames, and other ignition sources.^[7] Use non-sparking tools and take precautionary measures against static discharge.^[8]

Storage

- Conditions: Store in a cool, well-ventilated place. Keep containers tightly closed when not in use.^[2]
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, and strong bases.^[7]^[8]

The following diagram illustrates a logical workflow for the safe handling of **2,6-Dimethylbenzenethiol**.



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Safe Handling Workflow for **2,6-Dimethylbenzenethiol**

Exposure Controls and Personal Protective Equipment

Engineering controls and personal protective equipment are crucial for minimizing exposure.

Table 4: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Source(s)
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.	
Skin Protection	Chemical-resistant gloves (e.g., tested according to EN 374). Protective clothing to prevent skin contact.	[2]
Respiratory Protection	In case of inadequate ventilation or aerosol generation, use a suitable respirator (e.g., type ABEK (EN14387) respirator filter).	

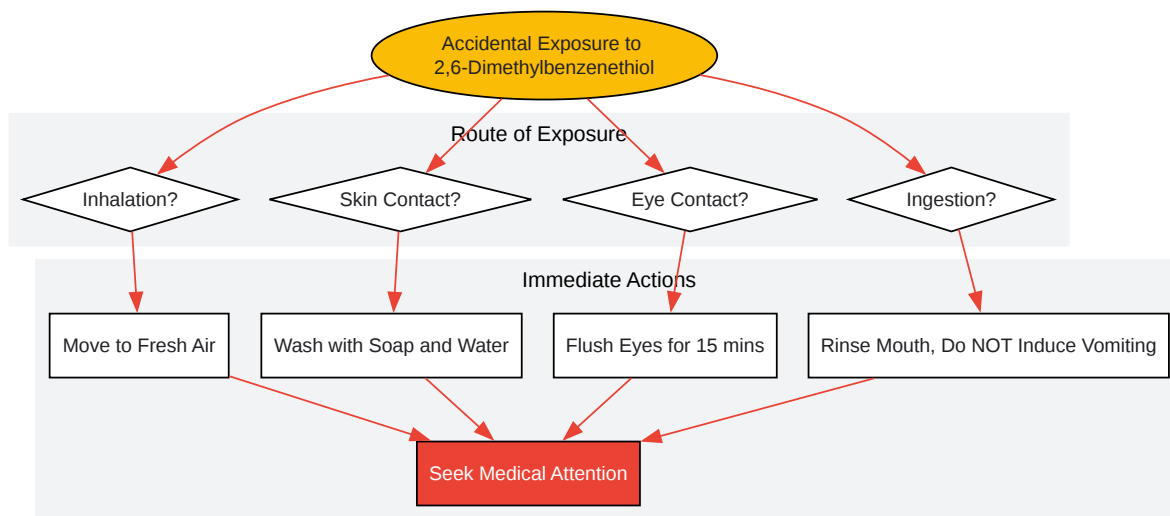
First Aid Measures

In the event of exposure, immediate first aid is essential.

Table 5: First Aid Procedures

Exposure Route	Procedure	Source(s)
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if respiratory irritation persists.	[2]
Skin Contact	Immediately wash with plenty of soap and water. Remove contaminated clothing. Seek medical attention if skin irritation develops or persists.	[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids apart. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.	[2]

The following diagram illustrates the decision-making process for first aid in case of accidental exposure.



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First Aid Decision Tree for Exposure Incidents

Fire-Fighting Measures

2,6-Dimethylbenzenethiol is a combustible liquid.

Table 6: Fire-Fighting Information

Aspect	Details	Source(s)
Suitable Extinguishing Media	Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO ₂).	[2]
Unsuitable Extinguishing Media	Water jet.	[2]
Hazardous Combustion Products	Carbon monoxide (CO), carbon dioxide (CO ₂), and sulfur oxides (SO _x).	[2]
Special Protective Equipment	Wear self-contained breathing apparatus (SCBA) and full protective gear.	

Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Ensure adequate ventilation. Avoid breathing vapors. Wear appropriate personal protective equipment.[2]
- Environmental Precautions: Prevent entry into drains and waterways.[2]
- Containment and Cleanup: Absorb the spill with an inert material such as sand, silica gel, or universal binder. Collect the absorbed material into a suitable container for disposal.[2]

Disposal Considerations

Dispose of **2,6-Dimethylbenzenethiol** and its containers in accordance with local, regional, and national regulations.[2] It is recommended to use a licensed professional waste disposal service.

Disclaimer

This document has been compiled from publicly available safety data sheets and chemical information databases. It is intended as a guide and should not be considered a substitute for a

formal risk assessment or professional safety advice. Users should always consult the most up-to-date Safety Data Sheet (SDS) provided by the manufacturer before handling this chemical.

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